

Essential Safety and Operational Guidance for Handling Calcium 2-oxo-3-phenylpropanoate

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Compound of Interest

Compound Name: Calcium 2-oxo-3-phenylpropanoate

Cat. No.: B1588136

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical compounds are paramount. This document provides immediate and essential safety and logistical information for **Calcium 2-oxo-3-phenylpropanoate**, including detailed operational and disposal plans.

Chemical Profile: **Calcium 2-oxo-3-phenylpropanoate**, also known as Calcium Phenylpyruvate, is a white to off-white crystalline powder. While some sources indicate it is non-toxic, non-corrosive, and non-flammable, it is also classified as a substance that may cause skin and eye irritation, as well as potential respiratory irritation.^[1] Therefore, appropriate precautions must be taken during handling.

Personal Protective Equipment (PPE)

A risk assessment should always be conducted to determine the specific PPE required for the scale and nature of the work being performed. The following table summarizes the recommended PPE for handling **Calcium 2-oxo-3-phenylpropanoate**.

Body Part	PPE Item	Specification/Standard	Purpose
Eyes/Face	Safety Glasses with Side Shields or Goggles	ANSI Z87.1 / EN 166	Protects eyes from dust particles and splashes.
Face Shield	-	Recommended when there is a significant risk of splashing or dust generation.	
Hands	Nitrile Gloves	ASTM D6319 / EN 374	Protects skin from direct contact with the chemical.
Body	Laboratory Coat	-	Prevents contamination of personal clothing.
Respiratory	N95 Respirator or equivalent	NIOSH-approved	Recommended when handling large quantities or when dust generation is likely.
Feet	Closed-toe Shoes	-	Protects feet from spills and falling objects.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Calcium 2-oxo-3-phenylpropanoate** is crucial to minimize exposure and ensure safety.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.

- Verify that the container is properly labeled with the chemical name, CAS number (51828-93-4), and hazard information.
- Wear appropriate PPE (lab coat, gloves, safety glasses) during inspection.

2. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Some suppliers recommend refrigerated storage between 2°C and 8°C.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.

3. Weighing and Aliquoting:

- Perform all weighing and aliquoting in a designated area, preferably within a chemical fume hood or a ventilated enclosure, to minimize dust inhalation.
- Use anti-static weigh boats or paper to prevent dispersal of the powder.
- Handle the powder gently to avoid creating airborne dust.
- Clean all equipment and the work surface thoroughly after use.

4. Experimental Use:

- Always wear the recommended PPE.
- Ensure adequate ventilation in the work area.
- Avoid direct contact with skin and eyes.
- Keep containers closed when not in use.

Disposal Plan

Proper disposal of **Calcium 2-oxo-3-phenylpropanoate** and its contaminated waste is essential to prevent environmental contamination and comply with regulations.

1. Waste Segregation:

- Collect all waste materials, including unused product, contaminated PPE, and cleaning materials, in a designated and clearly labeled hazardous waste container.

2. Spill Cleanup:

- Minor Spills:
 - Evacuate the immediate area.
 - Wearing appropriate PPE, gently cover the spill with a damp paper towel or use a spill kit for powders to avoid raising dust.
 - Carefully sweep the absorbed material into a designated waste container.
 - Decontaminate the spill area with soap and water.
 - Place all contaminated cleaning materials in the hazardous waste container.
- Major Spills:
 - Evacuate the laboratory and alert others in the vicinity.
 - Contact your institution's Environmental Health and Safety (EHS) department immediately.
 - Do not attempt to clean up a large spill without proper training and equipment.

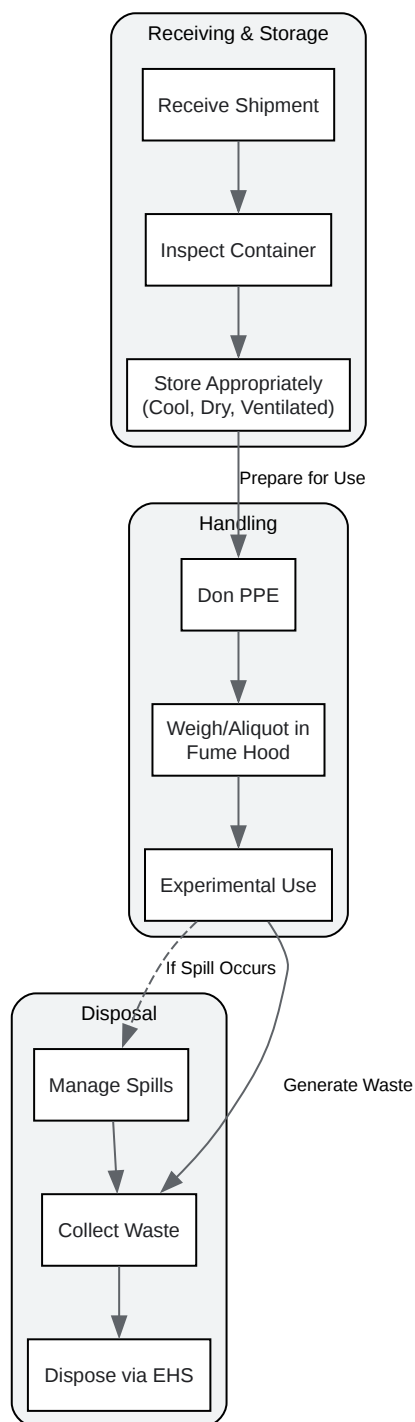
3. Final Disposal:

- All chemical waste must be disposed of in accordance with local, state, and federal regulations.^[1]
- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
- Do not dispose of **Calcium 2-oxo-3-phenylpropanoate** down the drain or in the regular trash.

Workflow Diagram

The following diagram illustrates the standard workflow for handling **Calcium 2-oxo-3-phenylpropanoate** from receipt to disposal.

Handling and Disposal Workflow for Calcium 2-oxo-3-phenylpropanoate



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Caption: Workflow for handling **Calcium 2-oxo-3-phenylpropanoate**.

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